

Application Notes and Protocols for YGL-12 in 3D Organoid Cultures

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Compound of Interest

Compound Name: YGL-12
Cat. No.: B12372240

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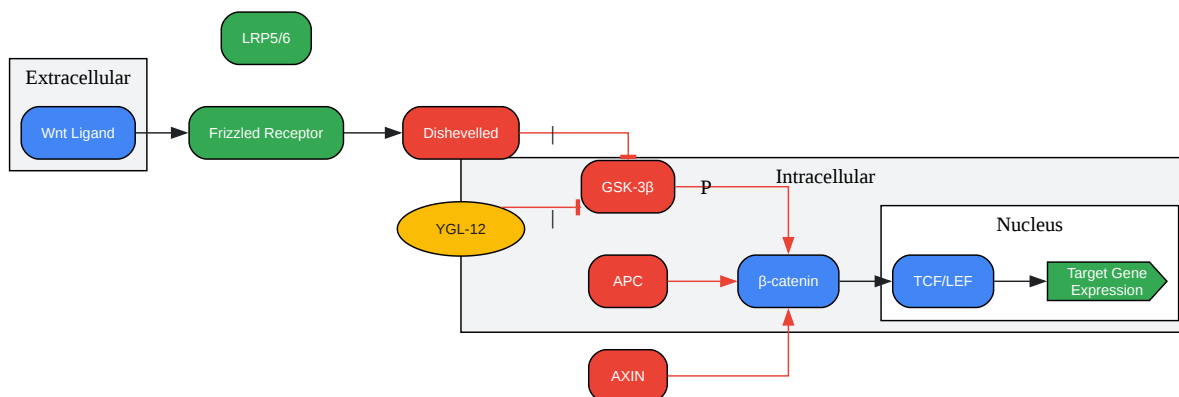
Disclaimer: The following application notes and protocols are based on a hypothetical molecule, **YGL-12**, as no public data is available for a compound with this designation. The information provided is for illustrative purposes to demonstrate the application of a novel compound in 3D organoid cultures for research and drug development.

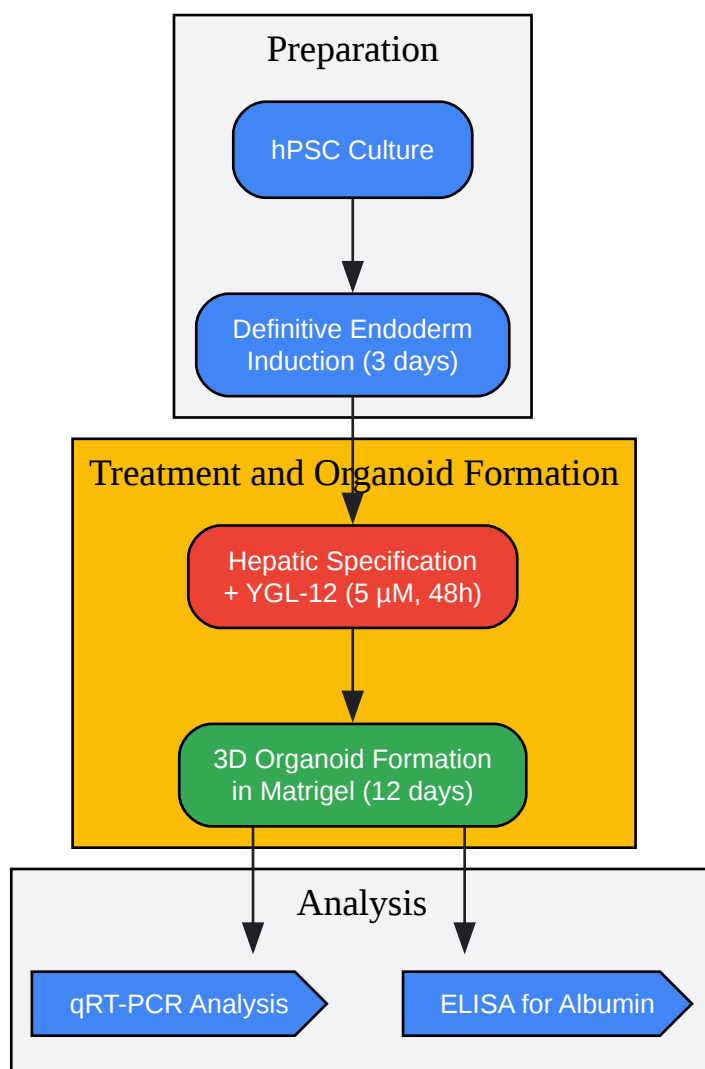
Introduction

Three-dimensional (3D) organoid cultures have emerged as powerful in vitro models that recapitulate the complex structure and function of human organs.^{[1][2][3][4]} These self-organizing structures, derived from pluripotent or adult stem cells, provide a physiologically relevant platform for studying organ development, disease modeling, and drug discovery.^{[3][5]} **YGL-12** is a novel, hypothetical small molecule inhibitor with high specificity for the GSK-3 β /AXIN protein-protein interaction, a critical node in the Wnt/ β -catenin signaling pathway. Dysregulation of the Wnt pathway is implicated in various developmental disorders and cancers. These notes detail the application of **YGL-12** in 3D organoid cultures, providing protocols for assessing its effects on organoid formation, growth, and differentiation.

Mechanism of Action

YGL-12 is designed to modulate the Wnt/ β -catenin signaling pathway. In the absence of Wnt ligands, a destruction complex, including GSK-3 β and AXIN, phosphorylates β -catenin, targeting it for proteasomal degradation.[7] By disrupting the GSK-3 β /AXIN interaction, **YGL-12** is hypothesized to stabilize β -catenin, allowing its translocation to the nucleus and subsequent activation of Wnt target genes. This controlled activation of Wnt signaling can be leveraged to influence stem cell fate and organoid development.[8]





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